

1-(4-Chloro-3-hydroxyphenyl)ethanone: Proper Disposal & Handling Guide[1]

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Compound of Interest

Compound Name: 1-(4-Chloro-3-hydroxyphenyl)ethanone

CAS No.: 61124-56-9

Cat. No.: B1601679

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Part 1: Operational Safety & Immediate Action[1]

STOP: Read Before Handling. **1-(4-Chloro-3-hydroxyphenyl)ethanone** (also known as 4'-Chloro-3'-hydroxyacetophenone) is a halogenated phenolic compound.[1][2] While it may appear as a benign solid, its disposal requires strict adherence to halogenated waste protocols to prevent the formation of toxic combustion byproducts (dioxins/furans) during incineration and to protect aquatic ecosystems.

Emergency Safety Profile

Parameter	Status	Critical Action
GHS Classification	WARNING	Irritant (Skin/Eye/Resp).[1] Aquatic Toxicity.
Waste Stream	Halogenated Organic	NEVER pour down the drain. NEVER mix with general trash.
Incompatibility	Oxidizers, Strong Bases	Segregate from nitric acid, perchlorates, and hydroxides.
Fire Hazard	Combustible	Emits toxic Hydrogen Chloride (HCl) gas upon burning.[1]

Part 2: Technical Chemical Profile

Understanding the physicochemical properties is the foundation of a self-validating disposal strategy.[1] The presence of both a phenolic hydroxyl group and a chlorine atom on the aromatic ring dictates the disposal route.

Property	Data	Relevance to Disposal
Chemical Name	1-(4-Chloro-3-hydroxyphenyl)ethanone	Primary identifier for waste manifests.
CAS Number	6342-64-9 (Typical isomer)	Required for regulatory tracking (EPA/RCRA).[1]
Molecular Weight	170.59 g/mol	-
Physical State	Solid (Powder/Crystals)	Requires solid waste containers unless dissolved.[1]
Acidity (pKa)	~7.5 - 8.5 (Predicted)	Weakly acidic.[1] Reacts with bases to form salts.[1]
Solubility	Soluble in Methanol, DMSO	Dictates "Liquid Waste" solvent compatibility.
Halogen Content	~20.8% Chlorine by mass	High. Mandates incineration with flue gas scrubbing.

Part 3: Disposal Protocol & Logic

The Scientific Rationale (Why this way?)

As a Senior Scientist, I cannot stress this enough: The chlorine atom is the deciding factor.

- **Combustion Chemistry:** If you dispose of this in a standard "Non-Halogenated" solvent stream, it may be sent to a fuel-blending facility that burns waste for energy recovery without adequate acid gas scrubbers.[1] Burning chlorinated aromatics without scrubbers releases Hydrogen Chloride (HCl) gas (acid rain precursor) and can catalyze the formation of polychlorinated dibenzodioxins (PCDDs), which are persistent environmental pollutants [1]. [1]
- **Aquatic Toxicity:** Phenolic compounds are acutely toxic to aquatic life.[1] Even small amounts entering the water table (via sink disposal) can disrupt local ecosystems.[1] The "Log P" (partition coefficient) suggests it can bioaccumulate [2].[1]

Step-by-Step Disposal Workflow

Scenario A: Pure Solid Waste

Used for: Expired shelf stock, contaminated weighing paper, spill cleanup residues.[1]

- **Container Selection:** Use a wide-mouth HDPE (High-Density Polyethylene) jar.[1] Glass is acceptable but poses a breakage risk.[1]
- **Segregation:** Label the container explicitly as "SOLID WASTE - HALOGENATED ORGANICS." [1]
- **Chemical Treatment:** No pre-treatment required.[1] Do not dissolve unnecessarily; keep volume low.
- **Manifesting:** List the full chemical name. Do not use abbreviations like "Cl-Phenol deriv."

Scenario B: Liquid Waste (Reaction Mixtures/Mother Liquors)

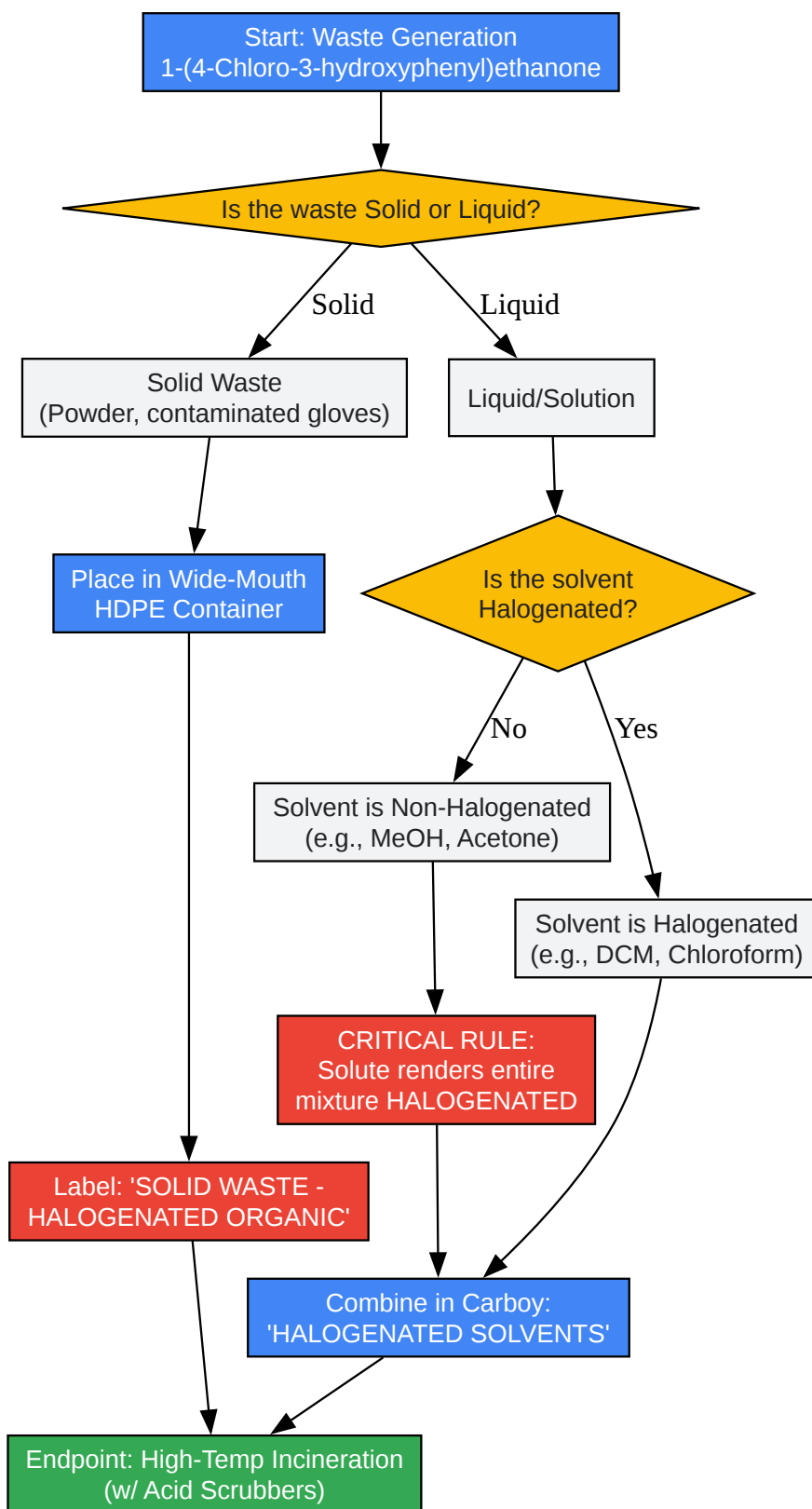
Used for: HPLC waste, reaction byproducts dissolved in solvents.[1]

- **Solvent Assessment:**

- If dissolved in Dichloromethane (DCM) or Chloroform: Pour directly into the "HALOGENATED SOLVENT" carboy.[1]
- If dissolved in Methanol or Acetone: Even though the solvent is non-halogenated, the solute (our compound) renders the entire mixture halogenated. You MUST pour this into the "HALOGENATED SOLVENT" carboy.
- pH Check: If the solution is aqueous or biphasic, check pH. If pH > 10, neutralize with dilute sulfuric acid to pH 6-8 before combining with organic solvents to prevent heat generation or polymerization in the drum.[1]
- Cap & Tag: Ensure the carboy is vented (if required by site policy) or tightly capped.[1] Update the waste tag immediately with the estimated concentration.

Visual Decision Tree

The following diagram illustrates the critical decision nodes for disposing of **1-(4-Chloro-3-hydroxyphenyl)ethanone**.



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Figure 1: Decision matrix for segregating halogenated phenolic waste to ensure proper downstream incineration.

Part 4: Regulatory Compliance (US/EU Context)

US EPA (RCRA)[1]

- Waste Identification: This compound is not typically a "P" or "U" listed waste by specific name.[1] However, the generator must determine if it exhibits toxicity characteristics.
- Best Practice: Manage as Hazardous Waste.[1][3]
- Halogen Rule: Under the "Rebuttable Presumption" (40 CFR 279.10), used oils/solvents containing >1,000 ppm total halogens are presumed hazardous.[1] Since this compound is ~20% chlorine (200,000 ppm), any mixture with it will likely trigger this threshold [3].[1]

Spill Response Procedures

If a spill occurs in the lab:

- PPE: Wear nitrile gloves, lab coat, and safety goggles.[1] If dust is present, use an N95 or P100 respirator.[1]
- Containment: Do not sweep dry dust (risk of inhalation).[1] Cover with a wet paper towel or use an inert absorbent (vermiculite).[1]
- Cleanup: Scoop material into the Solid Halogenated Waste container.
- Decontamination: Wipe the surface with a mild soap solution.[1] Do not use bleach (sodium hypochlorite); mixing bleach with phenols can generate toxic chlorophenol vapors [4].[1]

References

- United Nations Environment Programme (UNEP). Guidelines on Best Available Techniques and Provisional Guidance on Best Environmental Practices relevant to Article 5 and Annex C of the Stockholm Convention on Persistent Organic Pollutants. (Focus on waste incinerators and formation of PCDD/PCDF from halogenated sources).[1]

- PubChem.**1-(4-Chloro-3-hydroxyphenyl)ethanone** Compound Summary (Safety & Hazards). National Library of Medicine.[1]
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual: Hazardous Waste Identification.[1] (Regarding Halogenated Solvent listings and characteristics).
- Bretherick, L.Bretherick's Handbook of Reactive Chemical Hazards.[1] (Section on Phenol and Hypochlorite incompatibility).

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